

An In-Depth Technical Guide to 2'-Deoxyadenosine 5'-triphosphate (dATP) Disodium Salt

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Compound of Interest

Compound Name:	2'-Deoxyadenosine 5'-triphosphate disodium
Cat. No.:	B15550751

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Introduction

2'-Deoxyadenosine 5'-triphosphate (dATP), a fundamental building block for life, is one of the four deoxyribonucleoside triphosphates (dNTPs) that serve as the monomeric units for DNA synthesis.[1][2] In cellular processes, DNA polymerases utilize dATP, alongside dGTP, dCTP, and dTTP, to replicate the genetic blueprint, ensuring the faithful transmission of hereditary information.[2] Beyond its biological role, high-purity dATP, commonly supplied as a stable disodium salt, is an indispensable reagent in molecular biology, genetic research, and the development of novel therapeutics.[1]

This guide provides a comprehensive technical overview of **2'-Deoxyadenosine 5'-triphosphate disodium** salt, focusing on its chemical identity, critical safety data, and applications for researchers, scientists, and drug development professionals. We will delve into the causality behind handling and storage protocols, the importance of reagent purity in experimental outcomes, and its functional role in cornerstone laboratory techniques.

Section 1: Core Chemical Identity and Physicochemical Properties

The precise identification and understanding of a reagent's properties are paramount for its effective and safe use. The disodium salt of dATP is favored in laboratory settings due to its enhanced water solubility and stability compared to its free acid form.[3]

Key Chemical Identifiers

Property	Value	Source(s)
Chemical Name	2'-Deoxyadenosine 5'-triphosphate disodium salt	[4][5][6]
Synonyms	dATP disodium salt, dATP·Na ₂	[5][6]
CAS Number	74299-50-6	[4][5][7]
EC Number	277-809-2	[4][8]
Molecular Formula	C ₁₀ H ₁₄ N ₅ Na ₂ O ₁₂ P ₃	[4][5]
Molecular Weight	535.15 g/mol	[4][5][6]

Physicochemical Characteristics

The physical state and stability of dATP disodium salt dictate its storage and handling requirements. It is typically supplied as a white, odorless powder or as a ready-to-use aqueous solution.[4][9][10]

- Appearance: White powder or a clear, colorless solution.[4][9][11]
- Solubility: Readily soluble in water, with concentrations of 50 mg/mL achievable.[4]
- Purity: For molecular biology applications, purity should exceed 99% as determined by HPLC.[1][2][12] The reagent must be free from nuclease, human, and E. coli DNA contamination.[1][2]
- Stability and Storage: Optimal long-term storage is at -20°C.[1][4][11] While short-term exposure to ambient temperatures is possible, repeated freeze-thaw cycles should be

avoided to maintain integrity; for this reason, aliquoting is highly recommended.[1][11][13]
Lithium salt preparations of dNTPs may offer greater resistance to freeze-thaw cycles.[12]
[13]

Section 2: Comprehensive Safety Data and Handling Protocols

While **2'-Deoxyadenosine 5'-triphosphate disodium** salt is not classified as a hazardous substance according to Regulation (EC) No 1272/2008, prudent laboratory practices are essential.[8][10][14] Adherence to safety protocols ensures operator safety and prevents reagent contamination.

Hazard Identification and Classification

- GHS Classification: Not a hazardous substance or mixture.[10][14]
- Potential Hazards: While not classified as hazardous, handling the powder form can generate dust, which should be avoided.[8][15] In case of fire, the compound is combustible and may produce hazardous decomposition products such as nitrogen oxides and sodium oxides.[8][9]

Safe Handling and Personal Protective Equipment (PPE)

The following protocols are designed to minimize exposure and maintain the sterility and integrity of the reagent.

Precaution Category	Recommended Action	Rationale
Engineering Controls	Work in a well-ventilated area.	To minimize inhalation of any aerosols or dust.[15][16]
Eye/Face Protection	Wear safety glasses or chemical safety goggles.	To prevent accidental splashes to the eyes.[4][9][15]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile).	To avoid skin contact and prevent contamination of the reagent.[4][9][15]
Body Protection	Wear a lab coat.	To protect personal clothing and prevent skin exposure.[9][15]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas.	Standard good laboratory practice to prevent ingestion and cross-contamination.[8][9][15]

Step-by-Step Protocols

Protocol 1: Reconstitution of Lyophilized dATP Powder

- **Preparation:** Before opening, briefly centrifuge the vial to collect all the powder at the bottom. This prevents loss of material that may be on the cap or threads.
- **Reconstitution:** Add nuclease-free water or a suitable buffer (e.g., Tris-HCl) to the desired final concentration (typically 100 mM).[1]
- **Dissolution:** Vortex briefly to ensure the powder is fully dissolved. The resulting solution should be clear and colorless.[4]
- **Aliquoting and Storage:** Dispense the solution into smaller, single-use aliquots in sterile, nuclease-free tubes. Store immediately at -20°C.[11][13] This self-validating step is critical to preserve the reagent's stability by preventing multiple freeze-thaw cycles.[13]

Protocol 2: Emergency and First Aid Procedures

- After Inhalation: Move the person to fresh air. If symptoms persist, seek medical advice.[8]
- After Skin Contact: Wash off with soap and plenty of water.[15]
- After Eye Contact: Rinse cautiously with water for several minutes.[8][10]
- After Swallowing: Rinse mouth with water. Call a physician if you feel unwell.[8][10]
- Accidental Spills: For solid spills, pick up mechanically without creating dust. For liquid spills, wipe up with a damp towel, place in a sealed container for disposal, and wash the spill site. [10][15]

Section 3: Applications in Research and Drug Development

dATP is a cornerstone reagent for any workflow involving DNA synthesis.[17] Its primary function is to serve as a substrate for DNA polymerases, which catalyze the formation of phosphodiester bonds, extending a growing DNA strand.[2]

Core Function in Enzymatic DNA Synthesis

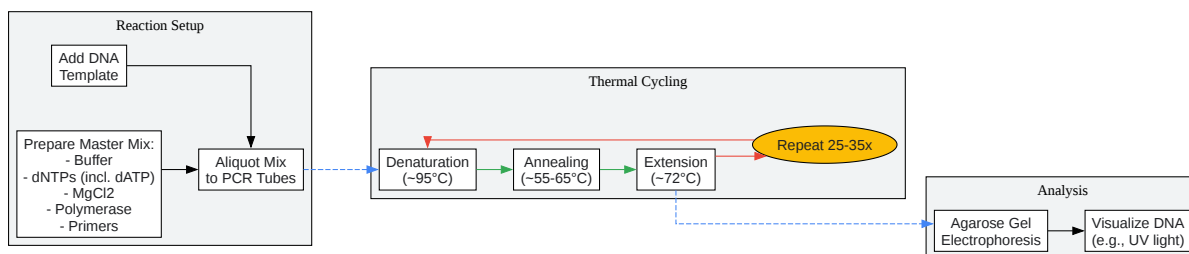
The fidelity and efficiency of DNA synthesis reactions are directly dependent on the availability of high-purity dNTPs. Imbalances in the cellular pools of dNTPs can lead to replication errors and mutations.[1] In vitro, providing an optimized concentration of dATP and other dNTPs is critical for the performance of enzymes in applications such as:

- Polymerase Chain Reaction (PCR) and Real-Time PCR (qPCR)[1]
- cDNA Synthesis and Reverse Transcription PCR (RT-PCR)[1]
- DNA Sequencing (Sanger and Next-Generation)[1][11]
- DNA Labeling and Probe Generation[1]
- Whole Genome Amplification (WGA) and Multiple Displacement Amplification (MDA)[1]

Experimental Workflow: Polymerase Chain Reaction (PCR)

PCR is a technique used to amplify a specific segment of DNA exponentially. The process relies on a thermostable DNA polymerase, primers, and a supply of dNTPs, including dATP.

Workflow Diagram: Standard PCR Protocol



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Caption: A standard workflow for PCR, from reaction setup to final analysis.

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